

# In-depth Technical Guide: Azepan-3-yl-methyl-amine (CAS 124695-93-8)

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## Compound of Interest

Compound Name: Azepan-3-yl-methyl-amine

Cat. No.: B055181

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Notice: Despite a comprehensive search of scientific literature and chemical databases, there is a significant lack of publicly available in-depth technical data for **Azepan-3-yl-methyl-amine** (CAS 124695-93-8). The information that can be provided is limited to basic chemical properties and supplier-derived information. No peer-reviewed articles detailing its synthesis, pharmacology, toxicology, or experimental protocols were identified. Therefore, the core requirements for an in-depth technical guide, including detailed experimental protocols, quantitative data tables, and visualizations of biological pathways, cannot be fulfilled at this time.

## Chemical Identity and Properties

This section summarizes the basic chemical and physical properties of **Azepan-3-yl-methyl-amine**.

Table 1: Chemical Identifiers and Basic Properties

Property	Value	Source
CAS Number	124695-93-8	<a href="#">[1]</a>
Chemical Name	Azepan-3-yl-methyl-amine	<a href="#">[1]</a>
Synonyms	N-Methyl-azepan-3-amine, 1H-Azepin-3-amine, hexahydro-N-methyl-	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>16</sub> N <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	128.22 g/mol	<a href="#">[2]</a>
Appearance	Not Specified	
Purity	Typically offered at ≥95% by commercial suppliers.	<a href="#">[3]</a>

Table 2: Predicted Physicochemical Properties

Property	Value	Source
Hydrogen Bond Donor Count	2	<a href="#">[2]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[2]</a>
Topological Polar Surface Area	24.1 Å <sup>2</sup>	<a href="#">[2]</a>
Complexity	73.3	<a href="#">[2]</a>
Heavy Atom Count	9	<a href="#">[2]</a>

## Synthesis and Manufacturing

Detailed, peer-reviewed synthesis protocols for **Azepan-3-yl-methyl-amine** are not available in the public domain. The compound is, however, commercially available from various chemical suppliers, indicating that established synthesis routes exist. These are likely proprietary methods held by the manufacturers.

# Pharmacological and Toxicological Profile

There is no available information in peer-reviewed literature regarding the pharmacological properties, mechanism of action, binding affinities, in vitro or in vivo efficacy, metabolism, pharmacokinetics, or toxicological profile of **Azepan-3-yl-methyl-amine**.

## Experimental Protocols

No published experimental protocols involving **Azepan-3-yl-methyl-amine** were found during the literature search.

## Visualizations

Due to the absence of any data on biological activity, signaling pathways, or experimental workflows, no diagrams can be generated.

## Conclusion

**Azepan-3-yl-methyl-amine** (CAS 124695-93-8) is a chemical compound for which there is a notable absence of detailed scientific research in the public domain. While its basic chemical properties are known and it is available commercially, its biological activity and potential applications remain uncharacterized in scientific literature. Researchers and drug development professionals interested in this molecule would need to conduct foundational research, including synthesis optimization, in vitro and in vivo screening, and toxicological assessments, to determine its properties and potential utility.

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## References

- 1. 124695-93-8 CAS Manufactory [m.chemicalbook.com]
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